

17-Hydroxyisolathyrol: A Technical Whitepaper for Drug Discovery Professionals

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Compound of Interest		
Compound Name:	17-Hydroxyisolathyrol	
Cat. No.:	B12432442	Get Quote

CAS Number: 93551-00-9

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Executive Summary

17-Hydroxyisolathyrol is a macrocyclic lathyrol diterpenoid isolated from the seeds of Euphorbia lathyris. As a member of the lathyrane family of diterpenoids, this compound is of significant interest to the drug discovery and development community due to the established biological activities of structurally related molecules. Lathyrane diterpenoids from Euphorbia lathyris have demonstrated potent cytotoxic and anti-inflammatory properties. While comprehensive biological studies specifically on 17-Hydroxyisolathyrol are limited in publicly accessible literature, the existing data on analogous compounds provide a strong foundation for predicting its therapeutic potential. This document serves as a technical guide, summarizing the known physicochemical properties of 17-Hydroxyisolathyrol and presenting a detailed overview of the biological activities and mechanisms of action of closely related lathyrane diterpenoids. The provided experimental protocols, derived from studies on these analogues, offer a practical framework for future research and development efforts.

Introduction

17-Hydroxyisolathyrol (CAS 93551-00-9) is a natural product belonging to the lathyrane class of diterpenoids.[1] These compounds are characterized by a complex tricyclic carbon skeleton. The primary natural source of **17-Hydroxyisolathyrol** and its analogues is the plant Euphorbia



lathyris, a species with a history of use in traditional medicine.[2] The lathyrane skeleton is a "privileged structure" in medicinal chemistry, meaning it is capable of binding to multiple biological targets, which has led to extensive research into the pharmacological potential of these compounds.[3] This whitepaper will detail the known characteristics of 17-Hydroxyisolathyrol and extrapolate its potential biological activities based on robust data from closely related compounds isolated from the same source.

Physicochemical Properties

The fundamental physicochemical properties of **17-Hydroxyisolathyrol** are summarized in the table below. This information is critical for its handling, formulation, and in the design of experimental assays.

Property	Value	Reference
CAS Number	93551-00-9	[1]
Molecular Formula	C20H30O5	[1]
Molecular Weight	350.45 g/mol	[1]
Appearance	Powder	-
Natural Source	Seeds of Euphorbia lathyris	[1]
Storage Conditions	Store at 4°C, sealed, away from moisture and light. For long-term storage in solvent, -80°C (up to 6 months) or -20°C (up to 1 month) is recommended.	[1]

Note: Further characterization, such as melting point, boiling point, and detailed solubility in a wider range of solvents, would require experimental determination.

Biological Activity and Therapeutic Potential (Based on Lathyrane Analogues)







While specific bioactivity data for **17-Hydroxyisolathyrol** is not readily available, numerous studies on other lathyrane diterpenoids isolated from Euphorbia lathyris have revealed significant cytotoxic and anti-inflammatory effects. This section summarizes the quantitative data from these related compounds, which strongly suggest the likely therapeutic potential of **17-Hydroxyisolathyrol**.

Cytotoxic Activity

Lathyrane diterpenoids from Euphorbia lathyris have demonstrated potent cytotoxicity against a range of human cancer cell lines. The half-maximal inhibitory concentrations (IC_{50}) for several of these compounds are presented in the table below.



Compound	Cell Line	IC ₅₀ (μΜ)	Reference
Euphorbia factor L₂b	U937 (Human histiocytic lymphoma)	0.87	[4]
Euphorbia factor L ₂₈	786-0 (Human renal cell carcinoma)	9.43	[2][5]
HepG2 (Human liver cancer)	13.22	[2][5]	
Euphlathin A	HTS (Human hypertrophic scar)	6.33	[6]
Analogue 3	BT-549 (Human breast cancer)	4.7 - 10.1	[7]
Analogue 10	BT-549 (Human breast cancer)	4.7 - 10.1	[7]
Analogue 14	BT-549 (Human breast cancer)	4.7 - 10.1	[7]
Analogue 22	BT-549 (Human breast cancer)	4.7 - 10.1	[7]
Analogue 1	MDA-MB-231 (Human breast cancer)	5.7 - 21.3	[7]
Analogue 2	MDA-MB-231 (Human breast cancer)	5.7 - 21.3	[7]
Analogue 14	MDA-MB-231 (Human breast cancer)	5.7 - 21.3	[7]
Analogue 22	MDA-MB-231 (Human breast cancer)	5.7 - 21.3	[7]

Anti-inflammatory Activity

Several lathyrane diterpenoids have been shown to inhibit the production of nitric oxide (NO) in lipopolysaccharide (LPS)-induced BV-2 microglial cells, indicating potential anti-inflammatory



effects.[8]

Compound	Inhibition of NO Production at Effective Concentrations	Reference
Analogues 1, 3, 4, 6, 7, 9-11, 13-15, 20, 21	> 40%	[8]

Potential Mechanisms of Action (Based on Lathyrane Analogues)

The cytotoxic effects of lathyrane diterpenoids are believed to be mediated through the induction of apoptosis. Studies on related compounds suggest that **17-Hydroxyisolathyrol** may act through similar signaling pathways.

Induction of Apoptosis via the Mitochondrial Pathway

One potential mechanism of action is the induction of apoptosis through the intrinsic, or mitochondrial, pathway. This pathway is characterized by the disruption of the mitochondrial membrane potential, release of cytochrome c, and subsequent activation of caspase-9 and caspase-3.



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Caption: Proposed mitochondrial pathway of apoptosis induction by **17-Hydroxyisolathyrol**.

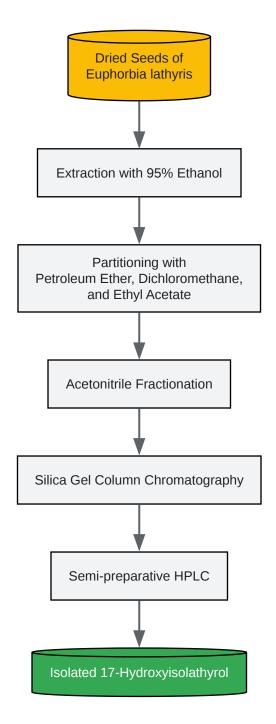
Experimental Protocols

The following are detailed methodologies for key experiments relevant to the study of **17-Hydroxyisolathyrol**, adapted from literature on related compounds.



Isolation and Purification of Lathyrane Diterpenoids

This protocol provides a general workflow for the isolation of lathyrane diterpenoids from Euphorbia lathyris seeds.



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